

# Ammifurin: A Technical Guide to its Molecular Structure and Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammifurin

Cat. No.: B1664913

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## Introduction

**Ammifurin**, a natural product of significant interest in the pharmaceutical and research sectors, is not a single molecular entity but a mixture of two primary furanocoumarin constituents: Bergapten and Isopimpinellin. This technical guide provides an in-depth analysis of the molecular structures, physical properties, and biological activities of these components. Detailed experimental protocols for key assays and visualizations of signaling pathways are included to support further research and drug development efforts.

## Molecular Structure and Physical Properties

Bergapten and Isopimpinellin are structural isomers, both belonging to the psoralen class of furanocoumarins. Their distinct substitution patterns, however, give rise to differences in their physical and biological characteristics.

### Bergapten (5-methoxypsoralen)

Bergapten is a linear furanocoumarin characterized by a methoxy group at the 5-position of the psoralen core.

Chemical Structure:

Caption: Chemical structure of Bergapten.

## Isopimpinellin (4,9-dimethoxyfuro[3,2-g]chromen-7-one)

Isopimpinellin is also a linear furanocoumarin, distinguished by methoxy groups at both the 4 and 9 positions.

Chemical Structure:

Caption: Chemical structure of Isopimpinellin.

## Physicochemical Data Summary

The quantitative physical and chemical properties of Bergapten and Isopimpinellin are summarized in the table below for easy comparison.

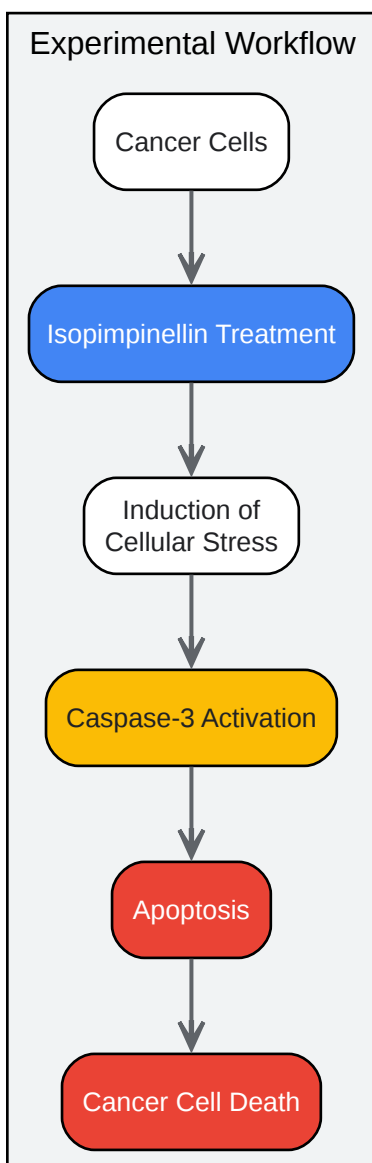
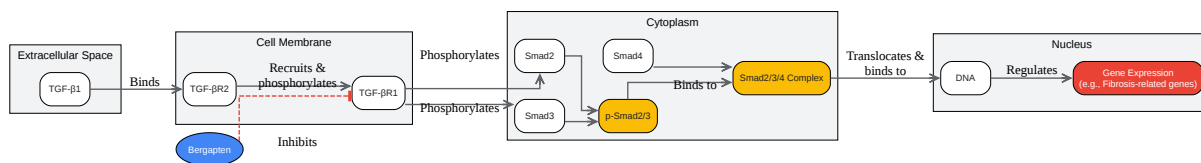
Property	Bergapten	Isopimpinellin
Molecular Formula	C <sub>12</sub> H <sub>8</sub> O <sub>4</sub> [1]	C <sub>13</sub> H <sub>10</sub> O <sub>5</sub> [2][3]
Molar Mass	216.19 g/mol [1]	246.22 g/mol [2][4]
Melting Point	188-191 °C[5]	148-152 °C[4]
Boiling Point	373 °C (estimated)[5]	448-449 °C (estimated)
Solubility in Water	0.53 g/L[5]	Sparingly soluble
Solubility in Organic Solvents	Soluble in ethanol, methanol, isopropanol[5]	More soluble in organic solvents than in water[6]
Appearance	Grayish-white microcrystalline powder or yellow fluffy solid	Light yellow, yellow or green crystalline powder[4]
CAS Number	484-20-8[1]	482-27-9[2][3]

## Biological Activity and Signaling Pathways

Both Bergapten and Isopimpinellin exhibit a range of biological activities, with their anticancer properties being of particular interest to researchers.

## Bergapten: Anti-inflammatory and Antifibrotic Activity via TGF- $\beta$ Signaling

Bergapten has demonstrated significant anti-inflammatory and antifibrotic effects.<sup>[7]</sup> One of the key mechanisms underlying these activities is the inhibition of the Transforming Growth Factor-beta (TGF- $\beta$ ) signaling pathway.<sup>[7]</sup> TGF- $\beta$  plays a crucial role in cellular processes like proliferation, differentiation, and extracellular matrix production. In pathological conditions such as fibrosis, the TGF- $\beta$  pathway is often dysregulated. Bergapten has been shown to inhibit the TGF- $\beta$ 1/Smad signaling cascade, a central axis of this pathway.<sup>[7]</sup>



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- To cite this document: BenchChem. [Ammifurin: A Technical Guide to its Molecular Structure and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664913#molecular-structure-and-physical-properties-of-ammifurin]

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